Application Note: High-Efficiency Derivatization and Analysis of 5-Methoxythiazol-2-amine

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Compound of Interest	
Compound Name:	*5-Methoxythiazol-2-amine*
CAS No.:	*59019-85-1*
Cat. No.:	*B2433662*

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Abstract

The 2-aminothiazole scaffold is a privileged structure in medicinal chemistry, serving as the pharmacophore in numerous kinase inhibitors and GPCR ligands. The specific derivative **5-methoxythiazol-2-amine** presents unique synthetic and analytical challenges due to the electronic interplay between the electron-donating methoxy group and the electron-withdrawing thiazole ring. This guide provides optimized protocols for the chemical derivatization (amide coupling, urea formation) and quantitative analysis (LC-MS/MS) of this moiety, addressing common pitfalls such as low nucleophilicity and regio-isomerism.

Part 1: Chemical Reactivity & Mechanistic Logic

To successfully derivatize **5-methoxythiazol-2-amine**, one must understand its electronic environment. Unlike standard alkyl amines, the amino group at the 2-position of a thiazole is significantly less nucleophilic due to resonance delocalization of the nitrogen lone pair into the aromatic ring.

- The Methoxy Effect: The 5-methoxy group acts as an Electron Donating Group (EDG). While the thiazole ring generally deactivates the amine, the 5-OMe substituent pushes electron

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density back into the ring system.

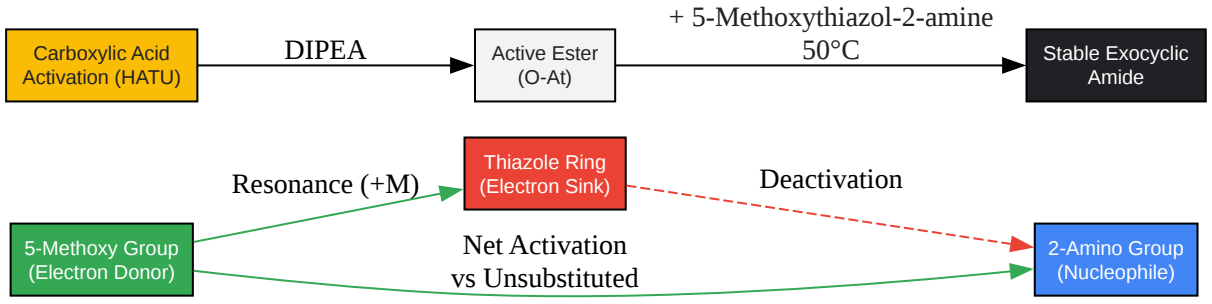
- Implication: **5-methoxythiazol-2-amine** is more nucleophilic than 5-nitrothiazol-2-amine but remains less reactive than aniline.

- Regioselectivity (Exo vs. Endo): 2-aminothiazoles exhibit amino-imino tautomerism. Acylation can theoretically occur at the exocyclic amine (desired) or the endocyclic ring nitrogen.

  - Solution: Thermodynamic control (elevated temperatures) and the use of hindered bases typically favor the stable exocyclic amide.

Pathway Visualization: Reactivity Logic

The following diagram illustrates the competing electronic effects and the target derivatization pathway.



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Caption: Electronic push-pull effects influencing the nucleophilicity of **5-methoxythiazol-2-amine** during amide coupling.

Part 2: Synthesis Protocols (Derivatization)

Standard EDC/NHS coupling often fails with aminothiazoles due to poor nucleophilicity. The following protocol uses HATU, a high-efficiency coupling reagent, to ensure complete conversion.

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Protocol A: High-Yield Amide Coupling (Library Scale)

Objective: Coupling **5-methoxythiazol-2-amine** with a carboxylic acid (R-COOH).

Materials:

- **5-Methoxythiazol-2-amine** (1.0 equiv)
- Carboxylic Acid (1.1 equiv)
- HATU (1.2 equiv) [Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium]
- DIPEA (3.0 equiv) [N,N-Diisopropylethylamine]
- Solvent: Anhydrous DMF or DMA.

Step-by-Step Methodology:

- Activation: In a dry vial, dissolve the Carboxylic Acid (1.1 equiv) in anhydrous DMF (0.2 M concentration). Add DIPEA (3.0 equiv) followed by HATU (1.2 equiv).
  - Critical Check: Stir at room temperature for 15 minutes. The solution should turn slightly yellow (formation of the activated ester).
- Addition: Add **5-Methoxythiazol-2-amine** (1.0 equiv) directly to the reaction mixture.
- Reaction: Heat the mixture to 50°C for 4–16 hours.
  - Why Heat? Aminothiazoles are sluggish nucleophiles. Heating overcomes the activation energy barrier and favors the thermodynamic exocyclic amide product over the kinetic endocyclic byproduct.
- Monitoring: Check by LC-MS. Look for the product mass [M+H]+.
  - Note: If bis-acylation (two acyl groups) is observed, reduce temperature to RT and reduce acid equivalents to 1.0.
- Workup: Dilute with Ethyl Acetate, wash with saturated $NaHCO_3$ (to remove unreacted acid/HATU byproducts) and brine. Dry over Na_2SO_4.

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Protocol B: Fluorescent Labeling (Assay Probe Synthesis)

Objective: Creating a fluorescent tracer for binding assays using Dansyl Chloride.

- Dissolution: Dissolve **5-methoxythiazol-2-amine** (10 mg) in Pyridine (1 mL). Pyridine acts as both solvent and base.
- Coupling: Add Dansyl Chloride (1.1 equiv) slowly at 0°C.
- Incubation: Allow to warm to Room Temperature and stir for 2 hours.
- Quench: Add 0.1 mL water to hydrolyze excess sulfonyl chloride.
- Purification: Evaporate pyridine (azeotrope with toluene if necessary) and purify via semi-prep HPLC.

Part 3: Analytical Assay Protocols (LC-MS/MS)

Quantifying **5-methoxythiazol-2-amine** (as a starting material or metabolite) requires sensitive detection. The methoxy group provides a distinct fragmentation pattern useful for Multiple Reaction Monitoring (MRM).

Method Parameters

- Instrument: Triple Quadrupole LC-MS/MS (e.g., Sciex 6500+ or equivalent).
- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Column: C18 Reverse Phase (e.g., Waters XBridge BEH C18, 2.1 x 50 mm, 2.5 µm).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: 0.1% Formic Acid in Acetonitrile.

MRM Transition Optimization

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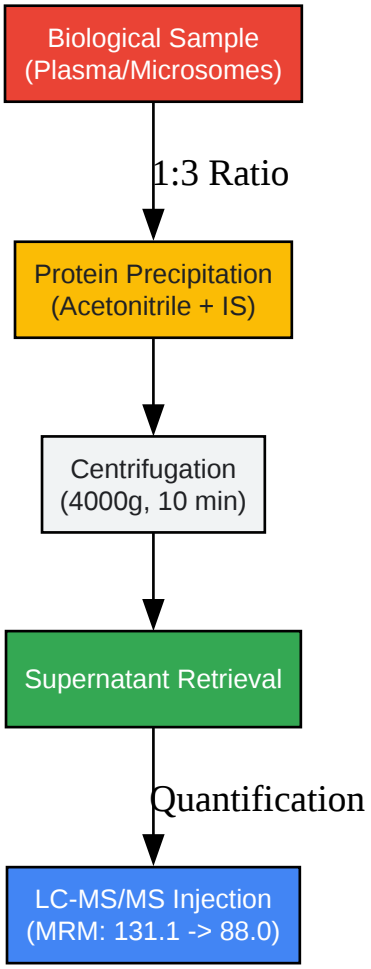
The parent ion for **5-methoxythiazol-2-amine** is m/z 131.1 [M+H]+.

Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Mechanistic Origin
Quantifier	131.1	88.0	25	Loss of -C(NH)=NH (Amidine fragment)
Qualifier 1	131.1	116.0	15	Loss of $-CH_3$ (Demethylation)
Qualifier 2	131.1	60.0	35	Thiazole ring fragmentation

Experimental Workflow: Bioanalysis

The following diagram outlines the sample preparation and analysis logic for detecting this analyte in biological matrices (e.g., plasma or microsomal incubations).

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Caption: Optimized bioanalytical workflow for **5-methoxythiazol-2-amine** extraction and quantification.

Part 4: Troubleshooting & Optimization

Solubility Issues

Aminothiazoles are often crystalline and poorly soluble in non-polar solvents.

- Fix: Use DMA (Dimethylacetamide) instead of DMF for coupling reactions; it often possesses better solvating power for heterocyclic amines.
- Fix: For LC-MS, ensure the sample is dissolved in at least 50% organic solvent (MeOH/ACN) before injection to prevent precipitation in the needle.

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Low Yield in Amide Coupling

If the HATU protocol yields <50% conversion:

- Switch Reagents: Use $POCl_3$ (Phosphorus Oxychloride) or Ghosez's Reagent to generate the acid chloride in situ. Acid chlorides are significantly more reactive than HATU-activated esters.
- Protocol: Reflux the carboxylic acid with oxalyl chloride/DMF (cat.) in DCM to form the acid chloride, evaporate, then add the aminothiazole in Pyridine/DCM.

Instability

The 5-methoxy group is generally stable chemically but can be metabolically labile (O-demethylation by CYPs).

- Verification: In metabolic stability assays, monitor for the formation of the 5-hydroxythiazol-2-amine (m/z 117.1) or its tautomer (thiazolone).

References

- General Reactivity of 2-Aminothiazoles
  - Title: A protocol for amide bond formation with electron deficient amines and sterically hindered substrates.[1]
  - Source: Organic & Biomolecular Chemistry, 2015.[1][2]
  - URL:[Link]
- Solid-Phase Synthesis Context
  - Title: Solid-Phase Synthesis of 2-Aminothiazole Carboxamides.[3]
  - Source: BenchChem Application Notes.[3]
- Bioanalytical Methods (LC-MS/MS)

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- Title: Development and validation of HPLC-UV and LC-MS/MS methods for the quantitative determin
- Source: BMC Chemistry, 2024.[4]
- URL:[Link][4]

- Chemical Properties & Safety
  - Title: 2-Amino-5-methylthiazole (Analogous Reactivity Data).[5][6]
  - Source: PubChem Compound Summary.
  - URL:[Link]

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Sources

- 1. A protocol for amide bond formation with electron deficient amines and sterically hindered substrates - Organic & Biomolecular Chemistry (RSC Publishing) DOI:10.1039/C5OB02129D [pubs.rsc.org]
- 2. 2-Amino-5-methylthiazole | C4H6N2S | CID 351770 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. d-nb.info [d-nb.info]
- 5. 2-Amino-5-methylthiazole synthesis - chemicalbook [chemicalbook.com]
- 6. Separation of 2-Amino-5-methyl-thiazole on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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